

# sodium orthovanadate structure and properties

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## Compound Focus: Sodium orthovanadate

CAS No.: 13721-39-6

Cat. No.: S591899

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## Chemical Profile & Core Properties

The table below summarizes the fundamental chemical and physical properties of **sodium orthovanadate**.

Property	Description / Value
Chemical Formula	$\text{Na}_3\text{VO}_4$ [1] [2]
Molar Mass	183.908 g/mol [1] [2]
Appearance	White, crystalline powder [1]
Melting Point	858 °C (anhydrous) [1]
Density	2.16 g/cm <sup>3</sup> [1]
Water Solubility	22.17 g/100 mL [1]
IUPAC Name	Sodium vanadate(V) [1]
Structure	Tetrahedral $\text{VO}_4^{3-}$ anion; octahedral $\text{Na}^+$ cation centers in solid state [1]

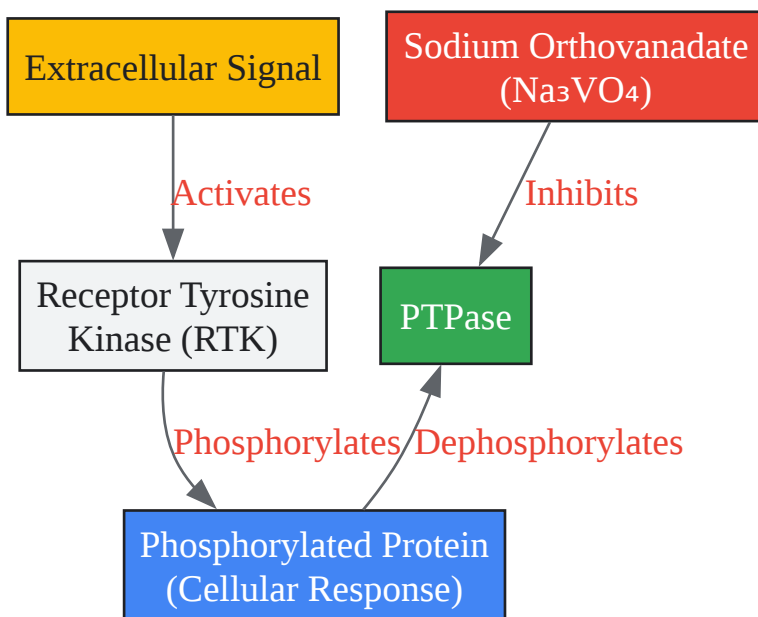
## Biological Mechanisms & Key Applications

## Phosphate Mimicry and Enzyme Inhibition

**Sodium orthovanadate**'s primary mechanism involves mimicking the phosphate ( $\text{PO}_4^{3-}$ ) ion due to its similar tetrahedral geometry and charge [3]. It acts as a **competitive inhibitor** for a range of enzymes [4]:

- **Protein Tyrosine Phosphatases (PTPs)**: Crucial regulators of signal transduction; inhibition helps preserve protein phosphotyrosine levels in cell lysates and kinase assays [4].
- **Alkaline Phosphatases (ALP)** [4].
- **Various ATPases**, including  $\text{Na}^+/\text{K}^+$ -ATPase [5] [2].

This inhibition is reversible by dilution or chelation with agents like EDTA [1] [4]. The active monomeric form (orthovanadate) is obtained by boiling at high pH ( $\sim 10$ ) to depolymerize less active forms like decavanadate [1].



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*Sodium orthovanadate inhibits PTPases, shifting balance towards protein phosphorylation to amplify signaling.*

## Research and Pre-Clinical Applications

- **Cancer Research**: Exhibits concentration-dependent anti-tumor effects by inducing cell cycle arrest (G2/M phase) and apoptosis in various cancer models (anaplastic thyroid carcinoma, oral squamous

cell carcinoma, acute leukemia) [6] [4]. Vanadium compounds can inhibit epithelial-mesenchymal transition, potentially suppressing metastasis [7].

- **Diabetes and Metabolic Studies:** Known for **insulin-mimetic properties** - improves glucose metabolism, enhances insulin receptor phosphorylation, and reduces blood glucose levels in diabetic models [7] [8]. Modulates lipid metabolism in macrophages, relevant to diabetes-associated atherosclerosis [7].
- **Radiation Protection/Mitigation:** Acts as potent mitigator of radiation-induced hematopoietic syndrome. Administered post-total body irradiation in mice, it improved survival, relieved bone marrow damage, and suppressed p53-mediated apoptosis [8].
- **Antimicrobial Applications:** Inhibits bacterial phosphatases (BacA, UppS), disrupting peptidoglycan cell wall synthesis and causing cell death in *E. coli* and *L. lactis* [9].
- **Ophthalmology Research:** Lowers intraocular pressure (IOP) in primates by increasing outflow facility through trabecular meshwork, associated with cytoskeletal disruption in meshwork cells [5].

## Experimental Guidelines

### Sample Preparation and Handling

- **Solubility:** Soluble in water (22.17 g/100mL); insoluble in ethanol [1].
- **Standard Stock Solution (e.g., 10-200 mM):** Dissolve in water, adjust to pH 10 with NaOH, boil at 100°C for 5 minutes to depolymerize decavanadate into active monomeric form. Cool, readjust to desired pH (e.g., 7.4) with HCl. Filter sterilize (0.2 µm) [1] [5].
- **Stability:** Stock solutions are stable at room temperature. Working concentrations in cell culture typically range from 1-100 µM [7] [6].

### Key Experimental Protocols

#### 1. Cell-Based Studies (e.g., Anti-Proliferation Assay) [6]

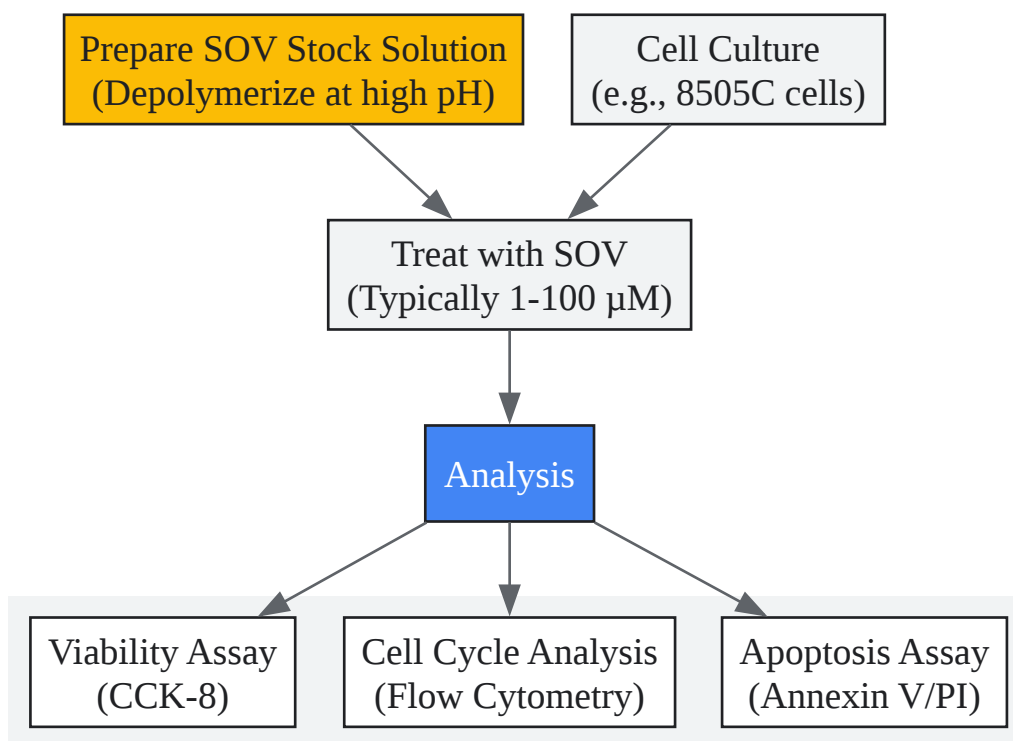
- **Cell Line:** Human anaplastic thyroid carcinoma cells (8505C).
- **Procedure:** Seed cells in 96-well plates. Treat with SOV (0.5-8 µM) for 1-6 days. Add CCK-8 solution, incubate for 1 hour, measure absorbance at 450 nm.
- **Outcome Metrics:** Calculate IC<sub>50</sub> values; assess colony formation, cell cycle arrest, and apoptosis via flow cytometry.

#### 2. In Vivo Studies (e.g., Xenograft Tumor Model) [6]

- **Model:** Female nude mice with subcutaneous 8505C tumors.
- **Dosing:** Once tumors reach ~4mm diameter, administer SOV (5 or 10 mg/kg in PBS) via daily intraperitoneal injection.
- **Analysis:** Monitor tumor growth, measure apoptosis markers (TUNEL), and assess proliferation (Ki-67 immunohistochemistry).

### 3. Outflow Facility Measurement in Primates [5]

- **Model:** Cynomolgus monkey eyes.
- **Procedure:** Cannulate anterior chamber, perfuse with Barány's solution to establish baseline outflow. Exchange with 1 mM SOV solution, measure facility for 60-90 minutes.
- **Outcome:** SOV increased outflow facility by  $29.3 \pm 8.8\%$ .



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General workflow for cell-based experiments using **sodium orthovanadate** to assess anti-proliferative effects.

## Safety and Regulatory Information

- **Toxicity:** Classified as harmful. LD<sub>50</sub> (oral, rat) is 330 mg/kg [1] [2]. Intraperitoneal LD<sub>50</sub> in mice is approximately 36.3 mg/kg [8].
- **Handling:** Use personal protective equipment (dust mask, gloves, eyeshields) [2]. Handle in controlled environments with proper ventilation.
- **Regulatory Codes:** Hazard statements H302, H312, H332 [2]. Risk phrases R20/21/22 (harmful if swallowed, in contact with skin, or if inhaled) [2].

## Future Outlook for 2025

Research on **sodium orthovanadate** is expected to grow, with trends pointing towards:

- **Expanded Biomedical Applications:** Increased exploration in targeted cancer therapies and personalized medicine [10].
- **Material Science:** Development of corrosion-resistant coatings and advanced materials [10].
- **Sustainable Chemistry:** Demand for high-purity grades and environmentally friendly formulations [10].

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